

10-Hydroxyoctadecanoyl-CoA and its relation to hydroxystearic acids

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Compound of Interest

Compound Name: 10-Hydroxyoctadecanoyl-CoA

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An In-depth Technical Guide to **10-Hydroxyoctadecanoyl-CoA** and its Relation to Hydroxystearic Acids

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **10-hydroxyoctadecanoyl-CoA** and its direct precursor, 10-hydroxystearic acid (10-HSA). It details the biosynthesis of 10-HSA, primarily through microbial enzymatic pathways, its subsequent activation to the metabolically active **10-hydroxyoctadecanoyl-CoA**, and its physiological roles and signaling pathways. This document consolidates key quantitative data, outlines detailed experimental protocols for analysis, and uses visualizations to clarify complex biological processes, serving as a critical resource for professionals in lipid research and drug development.

Introduction to 10-Hydroxystearic Acid (10-HSA)

10-Hydroxystearic acid, also known as 10-hydroxyoctadecanoic acid, is a saturated hydroxy fatty acid (HFA) with an 18-carbon chain and a hydroxyl group at the tenth carbon position. This structure introduces a chiral center, allowing for (R)- and (S)- enantiomers, with the (R)- configuration being of significant interest in biochemical studies. As a gut microbial metabolite derived from dietary fatty acids like oleic and linoleic acid, 10-HSA is implicated in host-microbe interactions, immune response modulation, and cellular signaling. Its conversion to **10-**

hydroxyoctadecanoyl-CoA is a critical activation step that primes it for participation in various metabolic pathways.

Table 1: Chemical and Physical Properties of 10-Hydroxystearic Acid

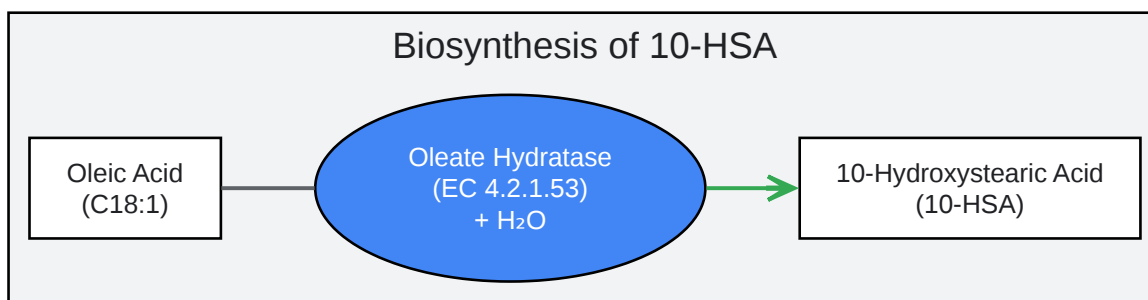
Property	Value	Source
CAS Number	638-26-6	
Molecular Formula	C ₁₈ H ₃₆ O ₃	
Molecular Weight	300.5 g/mol	
IUPAC Name	10-hydroxyoctadecanoic acid	
Synonyms	10-Hydroxystearic Acid, 10-HSA	
Melting Point	81 °C	
Classification	Long-chain hydroxy fatty acid	

Biosynthesis and Activation

Microbial Biosynthesis of 10-Hydroxystearic Acid

The primary route for 10-HSA synthesis is the microbial hydration of unsaturated fatty acids, particularly oleic acid. This biotransformation is catalyzed by a class of FAD-containing enzymes known as oleate hydratases (EC 4.2.1.53), which are found exclusively in microorganisms. These enzymes execute a regio- and stereospecific addition of a water molecule across the C9-C10 double bond of oleic acid to produce (R)-10-hydroxystearic acid.

Several bacterial species are known to perform this conversion, including *Lactobacillus plantarum*, *Staphylococcus aureus*, and *Stenotrophomonas nitritireducens*. This process is of significant industrial interest as a sustainable method for producing valuable hydroxy fatty acids from renewable plant oils.

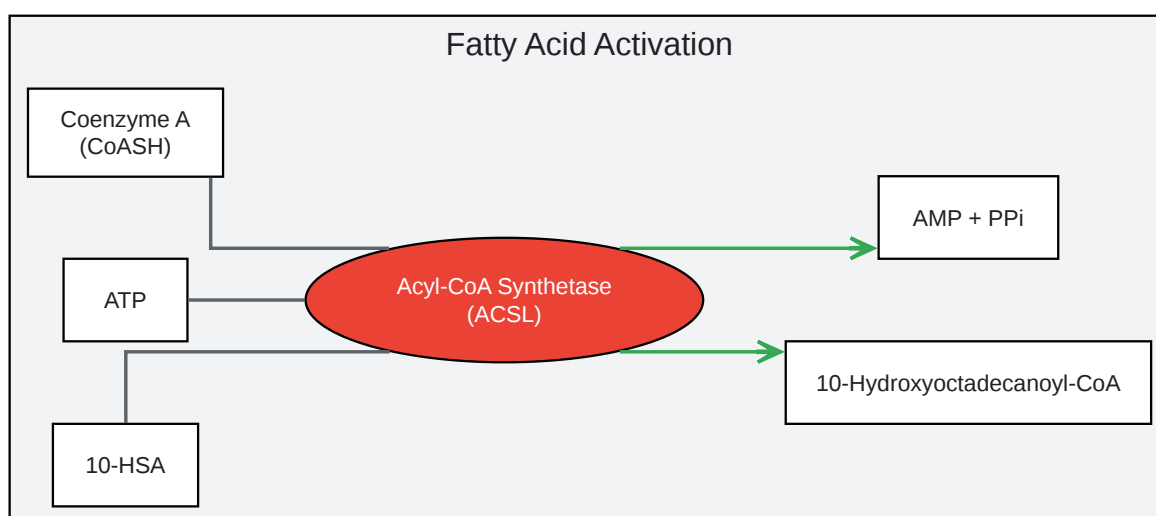


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Caption: Microbial conversion of oleic acid to 10-hydroxystearic acid.

Activation to 10-Hydroxyoctadecanoyl-CoA

For 10-HSA to become metabolically active within host cells, it must first be converted to its coenzyme A (CoA) thioester, **10-hydroxyoctadecanoyl-CoA**. This activation is a two-step, ATP-dependent process catalyzed by long-chain acyl-CoA synthetases (ACSL). These enzymes are crucial for "trapping" fatty acids within the cell and directing them toward specific metabolic fates, such as β -oxidation or lipid synthesis. The general mechanism involves the formation of an acyl-adenylate intermediate, followed by the transfer of the acyl group to coenzyme A.



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Caption: Activation of 10-HSA to its metabolically active CoA ester.

Metabolism and Physiological Signaling

Once activated, **10-hydroxyoctadecanoyl-CoA** can enter several metabolic and signaling pathways.

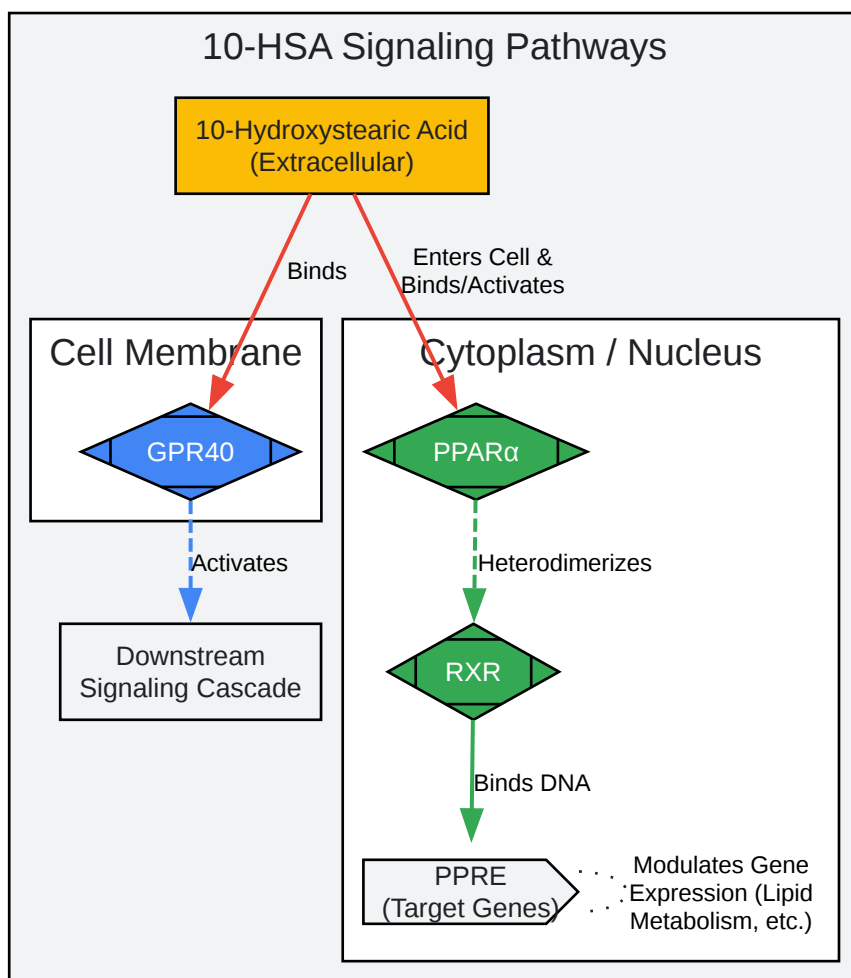
Metabolic Fate

In host cells, 10-HSA is known to be metabolized via peroxisomal β -oxidation. The initial step involves the oxidation of the hydroxyl group at the C-10 position to form 10-ketostearic acid. This ketone then enters the β -oxidation spiral, where the fatty acid chain is sequentially shortened by two-carbon units with each cycle.

Cellular Signaling

10-HSA acts as a signaling molecule by interacting with specific cellular receptors. Its known interactions include:

- Peroxisome Proliferator-Activated Receptor Alpha (PPAR α): As a ligand for PPAR α , 10-HSA can modulate the expression of genes involved in lipid metabolism and inflammation, thereby influencing the host's immune response.
- G Protein-Coupled Receptors (GPRs): Long-chain fatty acids are known to activate G protein-coupled receptors, and 10-HSA is suggested to interact with receptors such as GPR40, participating in various cellular signaling cascades.



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Caption: Known signaling interactions of 10-hydroxystearic acid.

Quantitative Data

The enzymatic production and detection of 10-HSA have been quantified under various conditions.

Table 2: Enzymatic Production of 10-HSA

Enzyme/Organism	Substrate	Optimal pH	Optimal Temp.	Yield/Activity	Reference
Recombinant Oleate Hydratase (L. garvieae)	Oleic Acid (30 g/L)	7.5	30 °C	105.49 U/mL enzyme solution	
S. nitritireducens (whole cells)	Oleic Acid	7.5	35 °C	Maximal conversion	
N. cholesteroiculin NRRL 5767	Oleic Acid	6.5	40 °C	Good yield	
Pseudomonas sp.	Oleic Acid	7.0	N/A	N/A	

Table 3: 10-HSA Concentrations in Biological Samples

Sample Matrix	Concentration / Level	Analytical Method	Reference
Milk Fat (Ewes/Goats)	Up to 0.8% of total oxygenated FAs	GC-MS	

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